

Essential Safety and Disposal Procedures for Henryoside

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Compound of Interest

Compound Name: Henryoside

Cat. No.: B021305

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Disclaimer: This document provides general guidance for the proper handling and disposal of **Henryoside** in a laboratory setting. A specific Safety Data Sheet (SDS) for **Henryoside** (CAS No. 72021-23-9) is not readily available in public domains. Therefore, it is imperative to treat **Henryoside** as a potentially hazardous substance and to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols that comply with local, state, and federal regulations. This information is intended for use by trained professionals in a laboratory environment.

Henryoside is an acylated salicin bis-glucoside isolated from *Viburnum veitchii*.^[1] As with any chemical compound used in research, proper handling and disposal are paramount to ensure the safety of laboratory personnel and to minimize environmental impact.

Key Chemical and Physical Properties of Henryoside

A summary of essential information for **Henryoside** is provided below. This data has been compiled from various chemical supplier databases.

Property	Value	Source(s)
CAS Number	72021-23-9	[1][2]
Molecular Formula	C ₂₆ H ₃₂ O ₁₅	[1][2][3]
Molecular Weight	584.52 g/mol	[1][2][3]
Appearance	Powder	[2]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol.	[2]
Storage Conditions	Long-term: -20°C or -80°C. Short-term: 2-8°C or room temperature. Store in a tightly sealed container.	[2][4]

Detailed Disposal Procedures

The following protocols are based on standard laboratory safety practices for handling and disposing of potentially hazardous chemical compounds in the absence of a specific SDS.

Step 1: Personal Protective Equipment (PPE)

Before handling **Henryoside** for disposal, ensure you are wearing the appropriate PPE:

- Safety glasses or goggles: To protect eyes from splashes or dust.
- Chemical-resistant gloves: Nitrile gloves are a common choice, but consult a glove compatibility chart for specific solvents used.
- Laboratory coat: To protect skin and clothing from contamination.
- Respiratory protection: If there is a risk of generating dust or aerosols, a properly fitted respirator (e.g., N95 or higher) should be used in a well-ventilated area or a fume hood.

Step 2: Waste Segregation and Collection

Proper segregation of chemical waste is crucial to prevent unintended reactions and to ensure compliant disposal.

- Solid Waste (Unused/Expired Product and Contaminated Materials):
 - Place unused or expired **Henryoside** powder directly into a designated hazardous waste container.
 - Items such as contaminated gloves, weighing papers, pipette tips, and paper towels should be collected in a separate, clearly labeled, sealed plastic bag or container designated for solid chemical waste.
- Liquid Waste (Solutions):
 - Do not pour solutions containing **Henryoside** down the drain.
 - Collect all liquid waste in a dedicated, leak-proof, and clearly labeled container.
 - The container must be chemically compatible with the solvent used to dissolve the **Henryoside**. For example, if dissolved in DMSO or ethanol, use a container suitable for organic solvent waste.

Step 3: Labeling and Storage of Waste

Properly label all waste containers with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**Henryoside**"
- The solvent(s) present in the container (for liquid waste).
- An approximate concentration or percentage of each component.
- The date the waste was first added to the container.
- The Principal Investigator's name and laboratory contact information.

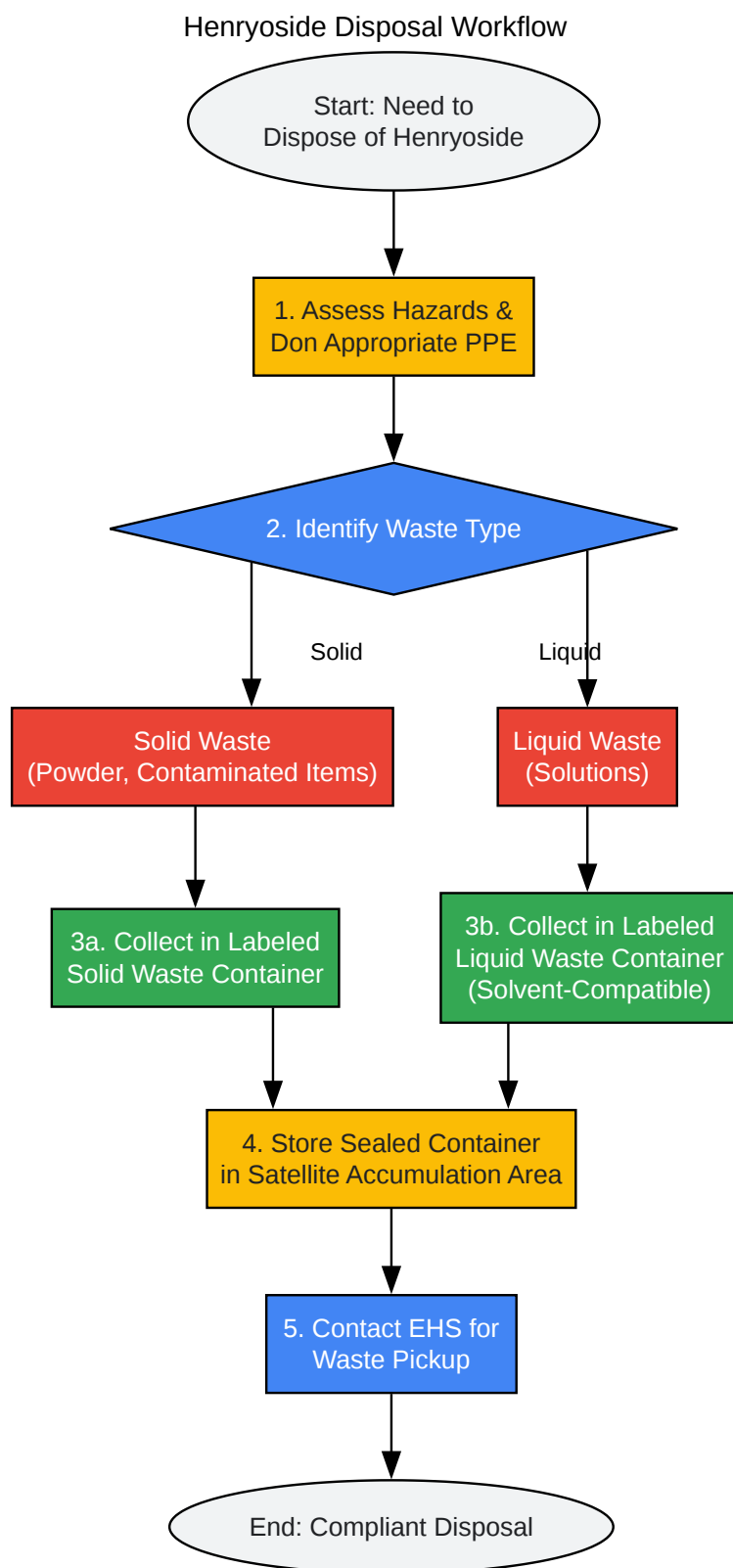
Store the sealed waste containers in a designated, well-ventilated chemical waste storage area, often referred to as a Satellite Accumulation Area (SAA). This area should be away from drains, heat sources, and incompatible materials.

Step 4: Final Disposal

Arrange for the collection of the chemical waste through your institution's Environmental Health and Safety (EHS) department. Follow their specific procedures for requesting a hazardous waste pickup. Do not attempt to dispose of the chemical waste through regular trash or other non-compliant means.

Henryoside Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **Henryoside** waste.



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Caption: A flowchart outlining the procedural steps for the safe disposal of **Henryoside**.

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